

Personal protective equipment for handling Inx-SM-56

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Essential Safety & Handling Protocol: Inx-SM-56

This document provides critical safety and logistical guidance for the handling and disposal of Inx-SM-56 (Catalog No.: HY-147179), a potent kinase inhibitor.[1] Adherence to these procedures is mandatory to ensure personnel safety and minimize environmental contamination. As a member of the kinase inhibitor class of compounds, which are increasingly used in targeted cancer therapies, Inx-SM-56 should be handled with care due to its potential biological activity.[2][3]

Hazard Identification and Engineering Controls

Inx-SM-56 is intended for laboratory research use only.[1] While detailed toxicity data is limited, compounds of this nature should be treated as potentially hazardous. The primary routes of exposure are inhalation, ingestion, and skin/eye contact. Engineering controls are the first line of defense.



Hazard Class & Controls	Specification	Source	
GHS Classification (Assumed)	Acute Toxicity (Oral/Inhalation), Skin Irritant, Eye Irritant, Suspected Mutagen	Industry Best Practice	
Primary Engineering Control	Certified Chemical Fume Hood or Class II Biological Safety Cabinet	General Laboratory Safety	
Secondary Controls	Restricted access to handling areas. Readily accessible safety shower and eye wash station.[1]	[1]	
Occupational Exposure Limit	Not Established. Handle as a potent compound with an OEL ≤ 10 μg/m³.	Prudent Safety Practice	

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Inx-SM-56**. The level of PPE is dependent on the specific task being performed.



Task	Hand Protection	Eye/Face Protection	Lab Coat	Respiratory Protection
Weighing (Solid)	Double Nitrile Gloves	Safety Glasses with Side Shields & Face Shield	Disposable, Solid-Front Gown	NIOSH-approved N95 Respirator (or higher)
Solution Preparation	Double Nitrile Gloves	Safety Goggles	Disposable, Solid-Front Gown	Not required if in fume hood
Cell Culture/Animal Dosing	Double Nitrile Gloves	Safety Goggles	Disposable, Solid-Front Gown	Not required if in biosafety cabinet
Waste Disposal	Single Nitrile Gloves	Safety Glasses with Side Shields	Standard Lab Coat	Not required

Standard Operating Procedure: Preparation of a 10 mM Stock Solution

This protocol details the steps for safely preparing a stock solution from solid Inx-SM-56.

Materials:

- Inx-SM-56 (solid powder)
- Anhydrous DMSO (or other appropriate solvent)
- Calibrated analytical balance
- Spatula
- Weigh paper or boat
- Appropriate volumetric flasks and pipettes
- Vortex mixer



Sterile microcentrifuge tubes or cryovials for aliquoting

Procedure:

Preparation:

- Don all required PPE for handling solids (double gloves, disposable gown, face shield, N95 respirator).
- Prepare the work surface within a certified chemical fume hood by lining it with absorbent, plastic-backed paper.
- Assemble all necessary equipment and reagents inside the fume hood.

Weighing:

- Tare the analytical balance with a clean weigh boat.
- Carefully transfer the required amount of Inx-SM-56 powder to the weigh boat using a clean spatula. Avoid creating dust.
- Record the exact weight.

• Dissolution:

- Carefully transfer the weighed powder to the appropriate volumetric flask.
- Using a calibrated pipette, add a portion of the solvent (e.g., DMSO) to the flask, approximately 70-80% of the final volume.
- Cap the flask and vortex gently until the solid is completely dissolved.
- Add solvent to reach the final target volume and mix thoroughly.

· Aliquoting and Storage:

 Dispense the stock solution into clearly labeled, dated, and concentration-marked cryovials.







• Store aliquots at the recommended temperature (e.g., -20°C or -80°C) to maintain stability.

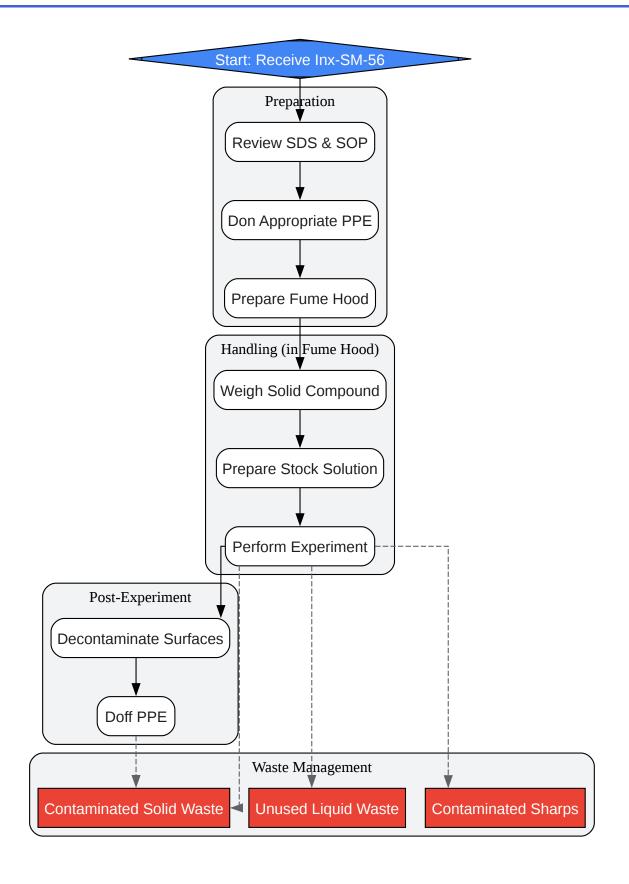
• Decontamination:

- Wipe down all surfaces, equipment, and the exterior of the primary storage container with a suitable decontamination solution (e.g., 70% ethanol).
- Dispose of all contaminated disposables (gloves, weigh boat, absorbent paper) in the designated hazardous solid waste stream.

Handling and Disposal Workflow

The following diagram illustrates the lifecycle of **Inx-SM-56** in the laboratory, from procurement to final disposal.





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Figure 1: Safe Handling and Disposal Workflow for Inx-SM-56.



Spill and Emergency Procedures

- Minor Spill (Solid or Liquid in Fume Hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, cover the spill with absorbent material.
 - Gently collect the material into a hazardous waste container.
 - Decontaminate the area with a suitable cleaning agent.
- Major Spill (Outside Fume Hood):
 - Evacuate the area immediately.
 - Alert laboratory supervisor and institutional safety office.
 - Prevent entry to the area.
 - Follow institutional guidelines for hazardous material spill cleanup.
- Personnel Exposure:
 - Skin: Immediately flush with copious amounts of water for 15 minutes. Remove contaminated clothing.
 - Eyes: Immediately flush with water for 15 minutes at an eye wash station.
 - Inhalation: Move to fresh air.
 - Seek immediate medical attention for any exposure.

Waste Disposal Plan

All waste generated from handling **Inx-SM-56** must be treated as hazardous. Do not release into the environment.[4] Disposal must be conducted in accordance with all applicable federal, state, and local regulations.[1]



- Solid Waste: Includes contaminated gloves, gowns, weigh boats, absorbent paper, and empty vials. Collect in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Includes unused stock solutions and experimental media containing Inx-SM-56. Collect in a labeled, sealed, and leak-proof hazardous liquid waste container. Do not mix with other waste streams unless permitted.
- Sharps Waste: Includes contaminated pipette tips, needles, and syringes. Dispose of immediately into a designated, puncture-proof sharps container for hazardous materials.

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